

Penconazole in Plant Metabolism Studies: Application Notes and Protocols

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Compound of Interest

Compound Name: Penconazol Hydroxide

Cat. No.: B15292639

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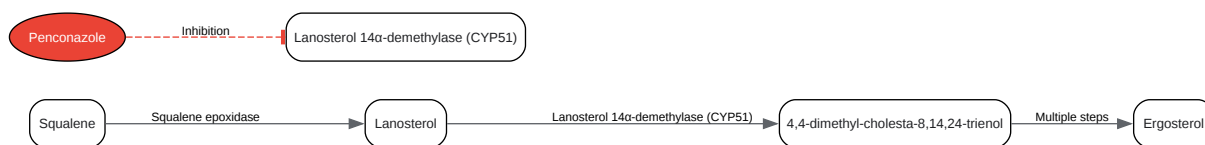
Introduction

Penconazole is a systemic triazole fungicide widely utilized in agriculture to control a broad spectrum of fungal pathogens, particularly powdery mildew and scab, on various fruits and vegetables.[1][2][3] Its primary mode of action is the inhibition of sterol biosynthesis in fungi, specifically targeting the C14-demethylation of lanosterol or 24-methylene dihydrolanosterol, which are essential steps in the formation of ergosterol, a vital component of fungal cell membranes.[2] This disruption of ergosterol production leads to impaired fungal growth and, ultimately, cell death.[2] Beyond its fungicidal properties, penconazole has also been observed to exhibit plant growth regulator (PGR) activities and can influence plant responses to abiotic stress, suggesting a wider range of interactions with plant metabolic and signaling pathways.[4][5][6]

These application notes provide a comprehensive overview of penconazole's behavior in plants, detailing its metabolic fate, analytical methods for its detection, and its effects on plant physiology. The information is intended to assist researchers in designing and conducting metabolism studies, developing analytical protocols, and understanding the broader biological impact of this fungicide.

Mechanism of Action and Signaling

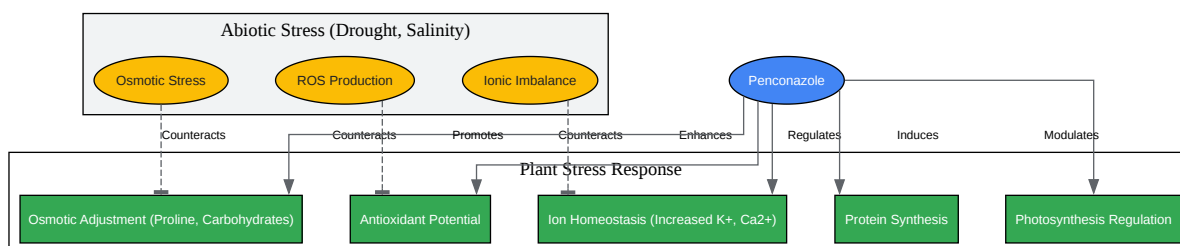
Penconazole's primary fungicidal activity is achieved through the inhibition of the ergosterol biosynthesis pathway, a critical metabolic route for most fungi.



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Caption: Penconazole's primary mechanism of action: inhibition of ergosterol biosynthesis.

In addition to its fungicidal action, penconazole can modulate various physiological and stress-response signaling pathways in plants, particularly under conditions of abiotic stress such as drought and salinity.



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Caption: Penconazole's influence on plant abiotic stress response pathways.

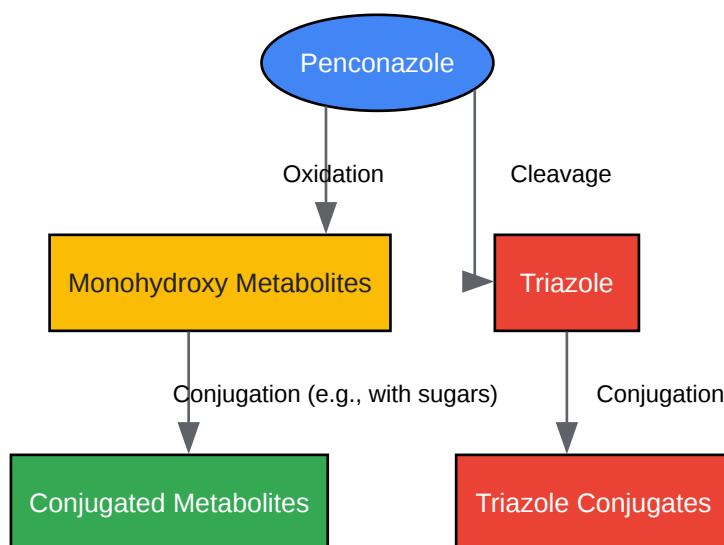
Plant Metabolism of Penconazole

Penconazole is metabolized in plants through several key pathways, primarily involving oxidation and conjugation. The major metabolites identified in various plant species include monohydroxylated derivatives and cleavage products of the triazole moiety.

Metabolic Pathway

The biotransformation of penconazole in plants generally follows these steps:

- **Oxidation:** The alkyl side chain of the penconazole molecule is oxidized to form monohydroxy metabolites.
- **Conjugation:** These hydroxylated metabolites can then be conjugated with sugars, such as glucose, to form more polar and water-soluble compounds.
- **Cleavage:** The bond between the triazole ring and the dichlorophenylpentyl moiety can be cleaved, leading to the formation of 1,2,4-triazole and its conjugates.



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Caption: Generalized metabolic pathway of penconazole in plants.

Quantitative Metabolic Profile

The distribution of penconazole and its metabolites can vary depending on the plant species, time after application, and environmental conditions. The following table summarizes the

quantitative data from metabolism studies in various crops.

Crop	Parent Penconazole (% of Total Radioactive Residue - TRR)	Major Metabolites (% of TRR)	Reference
Grapes	7-16%	Free and conjugated CGA132465 (14-62%), Triazole-specific metabolites (20-25%)	[1]
Tomatoes	12%	Monohydroxy metabolites (CGA132465, CGA127841, CGA190503) (60%), Triazole-specific metabolites (20%)	[1]
Apples	Not specified	Free and conjugated CGA132465, Triazole-specific metabolites	[1]

Experimental Protocols

Plant Metabolism Study Using Radiolabeled Penconazole

This protocol outlines a general procedure for investigating the metabolism of penconazole in plants using a radiolabeled compound (e.g., ^{14}C -penconazole).

Materials:

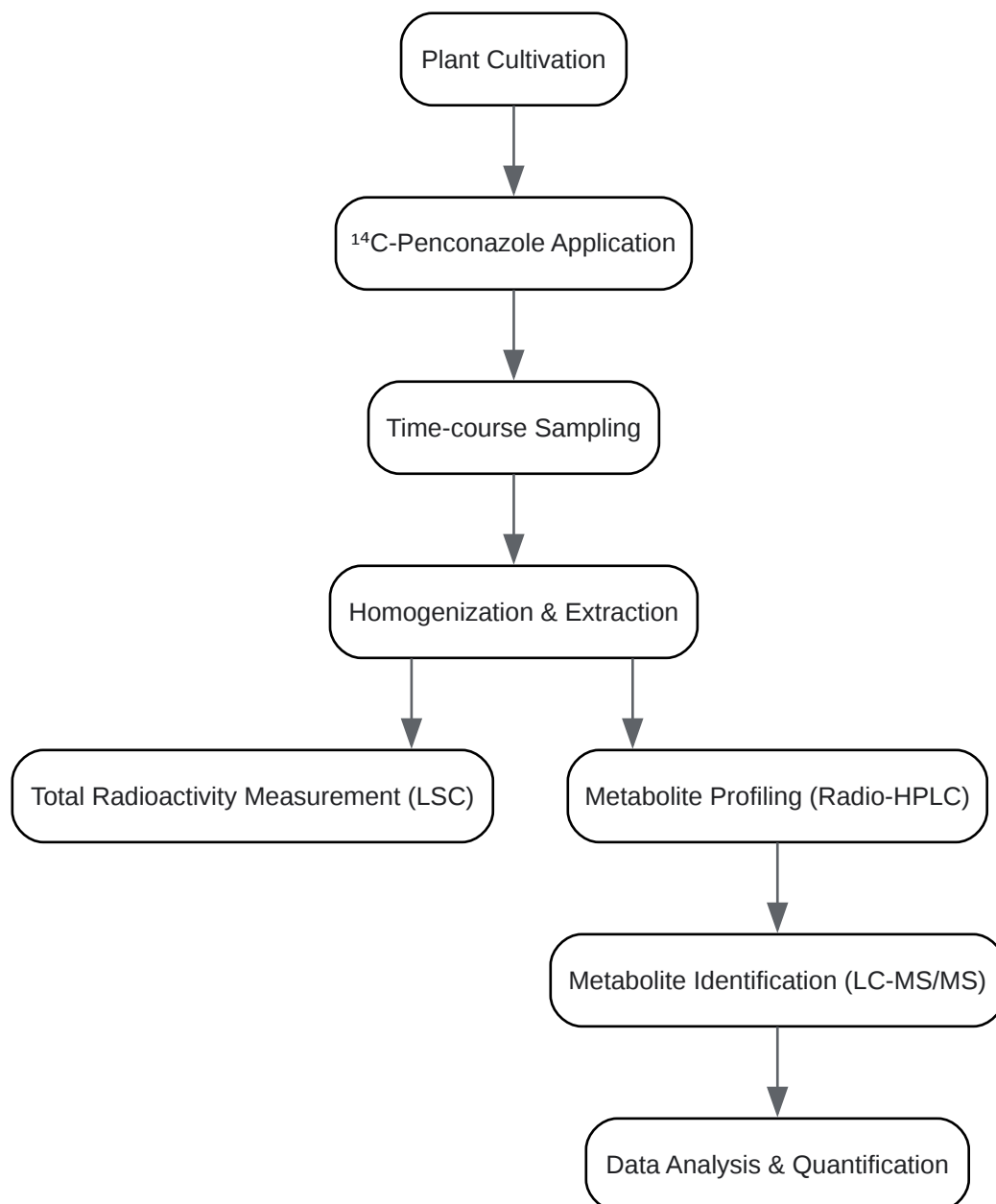
- ^{14}C -labeled penconazole (phenyl or triazole label)
- Test plants (e.g., grapevines, tomato plants)

- Formulation blank
- Application equipment (e.g., microsyringe, sprayer)
- Solvents for extraction (e.g., methanol, acetonitrile)
- Liquid scintillation counter (LSC)
- High-performance liquid chromatography (HPLC) with a radioactivity detector
- Mass spectrometer (MS) for metabolite identification

Procedure:

- **Plant Cultivation:** Grow healthy, uniform plants to the desired growth stage under controlled environmental conditions.
- **Treatment:** Apply a known amount of ^{14}C -penconazole formulated as a spray or spot application to the leaves or fruit of the test plants. Include control plants treated with the formulation blank.
- **Sampling:** Harvest plant tissues (leaves, fruits, stems, roots) at various time points after application (e.g., 0, 7, 14, 28, and 60 days).
- **Homogenization:** Homogenize the collected plant samples.
- **Extraction:** Extract the homogenized samples with an appropriate solvent (e.g., methanol or acetonitrile). Perform multiple extractions to ensure maximum recovery of radioactive residues.
- **Radioactivity Measurement:** Determine the total radioactive residue (TRR) in the extracts and the remaining plant material (non-extractable residues) using LSC.
- **Metabolite Profiling:** Analyze the extracts by radio-HPLC to separate the parent compound and its metabolites.
- **Metabolite Identification:** Identify the separated metabolites using LC-MS/MS by comparing their retention times and mass spectra with those of authentic standards, if available.

- Data Analysis: Quantify the amount of parent penconazole and each metabolite at each time point and express the results as a percentage of the TRR.



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Caption: Workflow for a plant metabolism study using radiolabeled penconazole.

Residue Analysis of Penconazole in Plant Matrices by QuEChERS and LC-MS/MS

This protocol describes a widely used method for the extraction and quantification of penconazole residues in various plant samples.

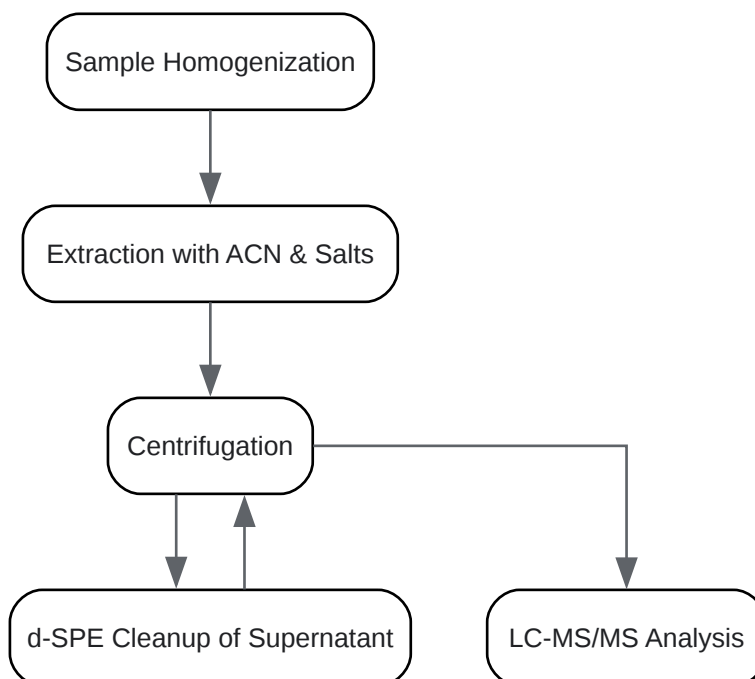
Materials:

- Homogenized plant sample (e.g., fruits, vegetables)
- Acetonitrile (ACN)
- QuEChERS extraction salts (e.g., MgSO_4 , NaCl, sodium citrate)
- Dispersive solid-phase extraction (d-SPE) sorbents (e.g., PSA, C18)
- Centrifuge tubes
- Vortex mixer
- Centrifuge
- LC-MS/MS system

Procedure:

- Sample Preparation: Weigh 10-15 g of the homogenized plant sample into a 50 mL centrifuge tube.
- Extraction:
 - Add 10-15 mL of ACN to the sample.
 - Add the QuEChERS extraction salt packet.
 - Shake vigorously for 1 minute.
 - Centrifuge at $\geq 3000 \times g$ for 5 minutes.
- Cleanup (d-SPE):

- Transfer an aliquot of the ACN supernatant to a d-SPE tube containing the appropriate sorbents for the matrix (e.g., PSA for removing organic acids, C18 for removing nonpolar interferences).
- Vortex for 30 seconds.
- Centrifuge at high speed for 5 minutes.
- Analysis:
 - Take an aliquot of the cleaned extract and dilute it with an appropriate solvent if necessary.
 - Inject the sample into the LC-MS/MS system for analysis.
 - Quantify penconazole based on a matrix-matched calibration curve.



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Caption: QuEChERS workflow for penconazole residue analysis.

Data Presentation

Dissipation of Penconazole in Different Crops

The dissipation of penconazole follows first-order kinetics in many plant matrices. The half-life ($T_{1/2}$) is a key parameter for assessing its persistence.

Crop	Application Rate	Initial Deposit (mg/kg)	Half-life ($T_{1/2}$) in days	Reference
Grapes	Not specified	1.04	1.56	
Tomatoes	25 mL/100 L water	0.74	5.61	

Residue Levels of Penconazole in Various Crops

The following table summarizes the maximum residue levels (MRLs) and observed residue concentrations from supervised trials.

Crop	MRL (EU, mg/kg)	Observed Residue Range (mg/kg)	Reference
Grapes	0.2	<0.01 - 0.32	
Tomatoes	Not specified	<0.01 - 0.07	
Cucumbers	Not specified	<0.01 - 0.03	
Melons	Not specified	0.01 - 0.06	

Conclusion

This document provides a detailed overview of penconazole in the context of plant metabolism studies. The information on its mechanism of action, metabolic fate, and analytical methodologies is intended to serve as a valuable resource for researchers in the fields of agriculture, environmental science, and drug development. The provided protocols offer a foundation for conducting robust and reliable studies to further elucidate the behavior and impact of penconazole in plant systems. Further research is warranted to fully understand the intricate signaling pathways in plants that are modulated by penconazole, particularly in relation to abiotic stress responses.

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